

Yoda2 Administration Protocol for In Vivo Mouse Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: Yoda2

Cat. No.: B15614596

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Abstract

These application notes provide a detailed protocol for the in vivo administration of **Yoda2**, a potent and selective Piezo1 channel agonist, in mouse models. This document outlines the materials, methods for preparing the dosing solution, and a step-by-step procedure for intraperitoneal injection. Furthermore, it includes a summary of reported quantitative data on the effects of **Yoda2** on bone parameters in mice and diagrams of the experimental workflow and the associated Piezo1 signaling pathway. This guide is intended to assist researchers in designing and executing in vivo studies to investigate the physiological and pathological roles of Piezo1 activation.

Introduction

Piezo1 is a mechanosensitive ion channel that plays a crucial role in various physiological processes, including vascular development, red blood cell volume regulation, and bone formation.^{[1][2]} **Yoda2** is a second-generation Piezo1 agonist with improved potency and aqueous solubility compared to its predecessor, Yoda1.^{[3][4]} These characteristics make **Yoda2** a valuable tool for in vivo studies aimed at understanding the therapeutic potential of Piezo1 activation in various disease models. This document provides a comprehensive protocol for the in vivo administration of **Yoda2** to mice, based on established methodologies.^{[1][5]}

Quantitative Data Summary

The following table summarizes the reported effects of in vivo **Yoda2** administration on cortical bone parameters in 22-month-old female C57BL/6J mice.[\[1\]](#)

Parameter	Vehicle Control (Mean ± SD)	Yoda2 Treated (Mean ± SD)	% Change	p-value
Cortical Area (Ct.Ar, mm ²) at 25% tibia length	0.45 ± 0.03	0.48 ± 0.04	+6.7%	< 0.05
Cortical Thickness (Ct.Th, mm) at 25% tibia length	0.12 ± 0.01	0.13 ± 0.01	+8.3%	< 0.01
Minimum Moment of Inertia (Imin, mm ⁴)	0.030 ± 0.003	0.034 ± 0.004	+13.3%	< 0.05

Experimental Protocols

Materials

- **Yoda2** (KC289)
- Dimethyl sulfoxide (DMSO)
- 0.9% (w/v) Sodium Chloride (Saline)
- (SBE)β-cyclodextrin
- Sterile 0.2 µm syringe filter
- Sterile syringes and needles (e.g., 27-gauge)

- 8-week-old C57Bl/6J mice (or other appropriate strain)[6]

Yoda2 Stock Solution Preparation (23 mM)

- Resuspend **Yoda2** powder in 100% DMSO to a final concentration of 23 mM.
- Aliquot and store at -20°C for long-term storage.[5]

Working Solution Preparation (for a 5 µmol/kg dose)

This protocol is for a 200 µL injection volume for a ~25g mouse. Adjust volumes as necessary based on mouse weight.

- Prepare the vehicle solution: In a sterile tube, combine sterile 0.9% saline, 5% DMSO, and 10% (w/v) (SBE)β-cyclodextrin.[5] For example, to prepare 1 mL of vehicle, mix 850 µL of sterile saline, 50 µL of DMSO, and 100 mg of (SBE)β-cyclodextrin.
- Sterilize the vehicle solution by passing it through a 0.2 µm sterile filter.[5]
- To prepare the **Yoda2** working solution, dilute the 23 mM **Yoda2** stock solution in the prepared vehicle to achieve the final desired concentration for a 5 µmol/kg dose.
 - Calculation Example: For a 25g mouse, the required dose is 0.125 µmol (5 µmol/kg * 0.025 kg). To deliver this in 200 µL, the working solution concentration needs to be 0.625 mM (0.125 µmol / 0.0002 L). To make 1 mL of working solution, you would add 27.2 µL of the 23 mM stock solution to 972.8 µL of the vehicle.
- Prepare a vehicle-only control solution containing 5% DMSO in saline with (SBE)β-cyclodextrin.[5]

In Vivo Administration Protocol

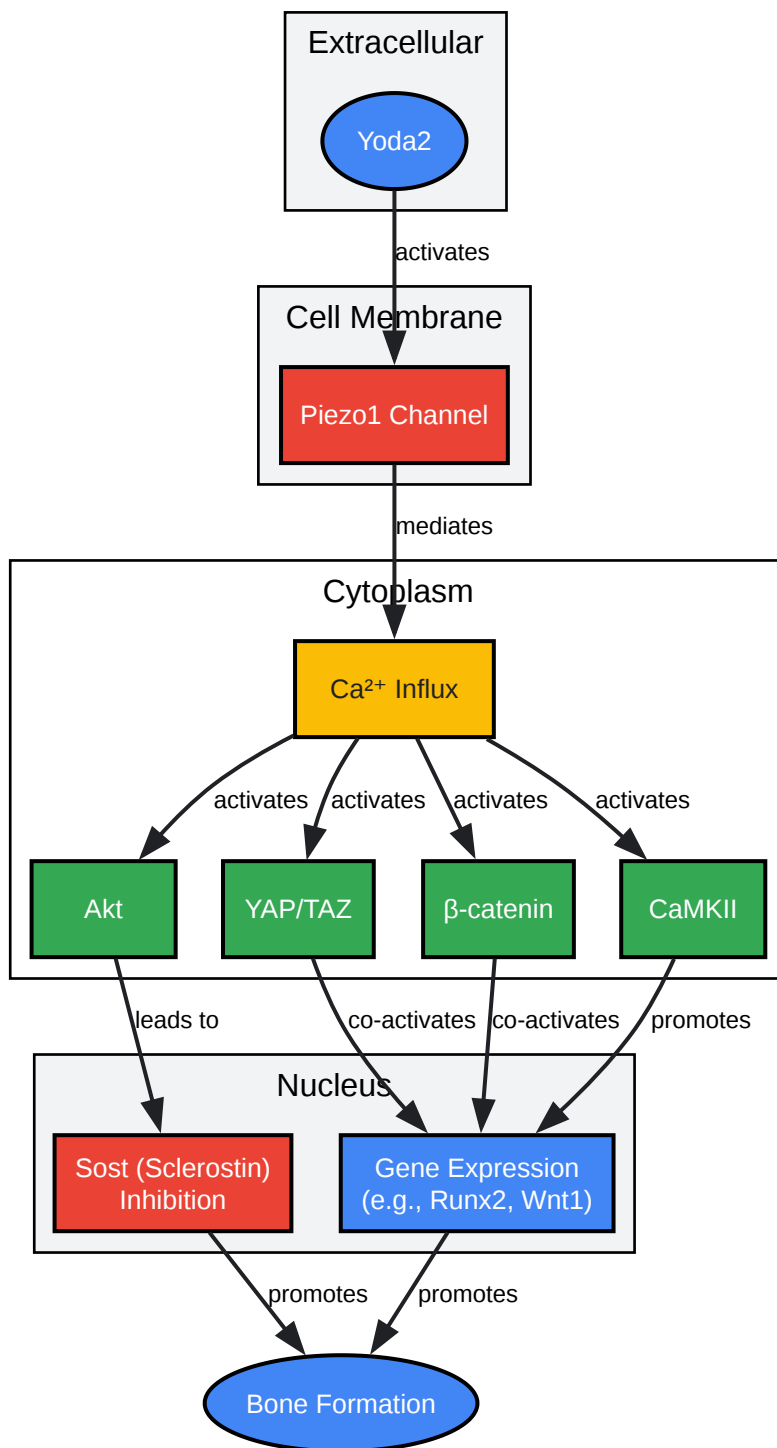
- Acclimatize mice to the housing conditions for at least one week prior to the experiment.
- On the day of injection, bring the **Yoda2** working solution and vehicle control to room temperature.
- Weigh each mouse to accurately calculate the injection volume.

- Administer 200 μ L of the **Yoda2** working solution or vehicle control via intraperitoneal (IP) injection.[\[1\]](#)[\[5\]](#)
- A reported dosing schedule is five days a week for two weeks.[\[1\]](#)[\[5\]](#)
- Monitor the mice regularly for any adverse effects.

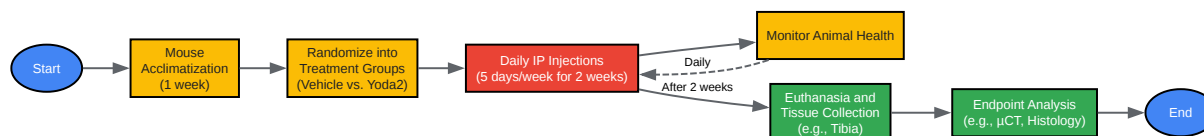
Visualizations

Piezo1 Signaling Pathway in Osteocytes

Piezo1 Signaling Pathway in Osteocytes

[Click to download full resolution via product page](#)Caption: Piezo1 signaling cascade in osteocytes initiated by **Yoda2**.

Experimental Workflow for In Vivo Mouse Study



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Caption: Experimental workflow for **Yoda2** in vivo mouse study.

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